

Technical Support Center: Optimization of (Z)2S,4R-Sacubitril Synthesis

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Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

Cat. No.: B15584828

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the reaction conditions for the synthesis of **(Z)2S,4R-Sacubitril**.

Frequently Asked Questions (FAQs)

Q1: What are the critical intermediates in the synthesis of Sacubitril?

A1: The synthesis of Sacubitril involves several key intermediates. One of the crucial intermediates is (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic acid.^{[1][2][3]} Another important precursor is (2R,4S)-5-(biphenyl-4-yl)-4-amino-2-methylpentanoic acid ethyl ester.^{[4][5][6][7]} The synthesis often starts from precursors like (R,E)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpent-2-enoic acid.^{[8][9][10][11]}

Q2: What are the common synthetic routes to Sacubitril?

A2: Several synthetic routes to Sacubitril have been reported in scientific literature and patents. A common strategy involves the diastereoselective reduction of an unsaturated precursor,

followed by amidation with succinic anhydride.[12][13] One route starts with (R)-2-Methyl-4-oxime-5-(4-phenyl)pentanoic acid, proceeds through hydrogenation to establish the stereocenters, followed by Boc protection and subsequent reactions.[2] Another approach utilizes a Wittig reaction to construct the carbon skeleton, followed by stereoselective hydrogenation.[12][14] Chemoenzymatic cascade reactions are also being explored to create the chiral centers in a more efficient and environmentally friendly manner.[15][16]

Q3: What are the major impurities encountered during Sacubitril synthesis?

A3: Impurities in Sacubitril synthesis can arise from starting materials, side reactions, or degradation.[17][18] Common impurities include diastereomers such as the (2S,4S), (2R,4R), and (2S,4R) isomers.[1][19] The (Z)-isomer of Sacubitril or its precursors can also be a significant impurity.[8][9][20] Other process-related impurities and degradation products may also be present and require careful control and monitoring.[18][19]

Troubleshooting Guides

Diastereoselective Hydrogenation

Problem: Low diastereoselectivity in the reduction of (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid or similar precursors.

Possible Causes & Solutions:

Cause	Recommended Solution
Inappropriate Catalyst	The choice of catalyst and chiral ligand is critical for achieving high diastereoselectivity. Rhodium-based catalysts with chiral phosphine ligands such as (R,R)PhBPE or Ru-Mandyphos have shown good results. [12] [21] Consider screening different chiral catalysts and ligands.
Suboptimal Reaction Conditions	Hydrogen pressure, temperature, and solvent can significantly influence the stereochemical outcome. Optimization of these parameters is crucial. For instance, hydrogen pressures of around 40 bar and temperatures around 40-55°C have been reported to be effective. [2] [12]
Solvent Effects	The polarity and coordinating ability of the solvent can affect the transition state of the hydrogenation, thereby impacting diastereoselectivity. [15] Methanol and ethanol are commonly used solvents. [2] [12] A systematic screening of solvents may be beneficial.
Catalyst Loading	Insufficient or excessive catalyst loading can lead to incomplete reaction or increased side reactions, respectively. [3] The optimal catalyst loading should be determined experimentally, with typical loadings ranging from 0.2 mol% to 1 mol%. [14]

Wittig Reaction

Problem: Low yield or incomplete reaction in the Wittig olefination step to form the α,β -unsaturated ester precursor.

Possible Causes & Solutions:

Cause	Recommended Solution
Instability of the Ylide	The phosphonium ylide can be unstable, especially if not stabilized by an electron-withdrawing group. [22] [23] It is often preferable to generate the ylide in situ at low temperatures (e.g., 0°C) and use it immediately. [24] [25]
Inappropriate Base	Strong bases like n-butyllithium (n-BuLi), sodium hydride (NaH), or potassium tert-butoxide (KOtBu) are typically used for ylide generation. [22] [23] The choice of base can affect the reaction outcome, and it may be necessary to screen different bases.
Steric Hindrance	Steric hindrance in either the aldehyde/ketone or the ylide can impede the reaction. Using less sterically hindered reagents, if the synthesis allows, can improve yields.
Reaction with Other Functional Groups	If the aldehyde substrate contains acidic protons (e.g., a phenol), the base can deprotonate it, making it a poor electrophile. [24] Protecting such functional groups before the Wittig reaction is advisable.

Boc Deprotection

Problem: Incomplete removal of the Boc protecting group or side reactions during deprotection.

Possible Causes & Solutions:

Cause	Recommended Solution
Inadequate Acid Strength or Concentration	The Boc group is acid-labile. Strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) are commonly used. [21] [26] Ensure a sufficient excess of acid is used. A 20% TFA solution in a solvent like dichloromethane (DCM) is often effective. [26]
Acid-Sensitive Functional Groups	Other functional groups in the molecule, such as esters, may be sensitive to the acidic conditions, leading to degradation. [26] Using milder acidic conditions (e.g., dilute HCl) or alternative deprotection methods might be necessary.
Formation of t-Butyl Cation Byproducts	The t-butyl cation generated during deprotection can lead to alkylation of nucleophilic sites on the substrate. [21] The addition of scavengers can help suppress these side reactions.
Thermal Deprotection Issues	While thermal deprotection is an alternative, it requires high temperatures and can lead to other side reactions if not carefully controlled. [27] [28]

Amidation with Succinic Anhydride

Problem: Low yield or formation of byproducts during the amidation of (2R,4S)-5-(biphenyl-4-yl)-4-amino-2-methylpentanoic acid ethyl ester.

Possible Causes & Solutions:

Cause	Recommended Solution
Suboptimal Reaction Temperature	The reaction temperature can influence the rate and selectivity of the amidation. Temperatures in the range of 40-45°C have been reported to be effective. [29]
Incorrect Stoichiometry	An excess of succinic anhydride may be required to drive the reaction to completion, but a large excess can lead to purification challenges. A molar ratio of 1:1 to 1:2 of the amine to succinic anhydride is a reasonable starting point.
Inappropriate Solvent and Base	Dichloromethane is a commonly used solvent for this reaction. The presence of a base like pyridine can facilitate the reaction. [29]
Self-Condensation Impurities	Under certain conditions, self-condensation of the starting materials or products can occur. [29] [30] Controlling the reaction temperature and stoichiometry can help minimize these impurities.

Experimental Protocols

Protocol 1: Diastereoselective Hydrogenation of (R,E)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpent-2-enoic acid

This protocol describes the asymmetric hydrogenation to introduce the second stereocenter, leading to the key intermediate (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic acid.

Materials:

- (R,E)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpent-2-enoic acid

- [RuCl(p-cymene)(R)-BINAP]Cl or a similar chiral ruthenium or rhodium catalyst
- Methanol or Ethanol (anhydrous)
- Hydrogen gas (high purity)
- Nitrogen gas (high purity)
- Hydrogenation reactor

Procedure:

- Charge the hydrogenation reactor with (R,E)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpent-2-enoic acid and the chiral catalyst (e.g., 120 mg of [RuCl(p-cymene)(R)-BINAP]Cl for 2.0 g of substrate).[2]
- Add anhydrous methanol (e.g., 30 mL for 2.0 g of substrate) to dissolve the reactants.[2]
- Seal the reactor and purge thoroughly with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 4.0 MPa).[2]
- Heat the reaction mixture to the target temperature (e.g., 40°C) and maintain stirring.[2]
- Monitor the reaction progress by a suitable analytical technique (e.g., HPLC) until the starting material is consumed.
- Once the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- Purge the reactor with nitrogen gas.
- The crude product can then be isolated by concentrating the solvent and purified further if necessary.

Protocol 2: Amidation of (2R,4S)-5-(biphenyl-4-yl)-4-amino-2-methylpentanoic acid ethyl ester with Succinic

Anhydride

This protocol outlines the final step in the formation of Sacubitril.

Materials:

- (2R,4S)-5-(biphenyl-4-yl)-4-amino-2-methylpentanoic acid ethyl ester hydrochloride
- Succinic anhydride
- Pyridine
- Dichloromethane (DCM)

Procedure:

- In a reaction flask, dissolve (2R,4S)-5-(biphenyl-4-yl)-4-amino-2-methylpentanoic acid ethyl ester hydrochloride (e.g., 1.55 g, 5 mmol) in dichloromethane (e.g., 25 mL) and pyridine (e.g., 1.2 g, 15 mmol).[\[29\]](#)
- Add succinic anhydride (e.g., 1.0 g, 10 mmol) to the solution.[\[29\]](#)
- Heat the reaction mixture to 40-45°C and stir for approximately 6 hours.[\[29\]](#)
- Monitor the reaction for completion using a suitable analytical method (e.g., TLC or HPLC).
- Upon completion, the reaction mixture can be worked up by washing with aqueous acid and brine, followed by drying and concentration of the organic phase to yield the crude Sacubitril.
- The crude product can be purified by crystallization or chromatography.

Data Presentation

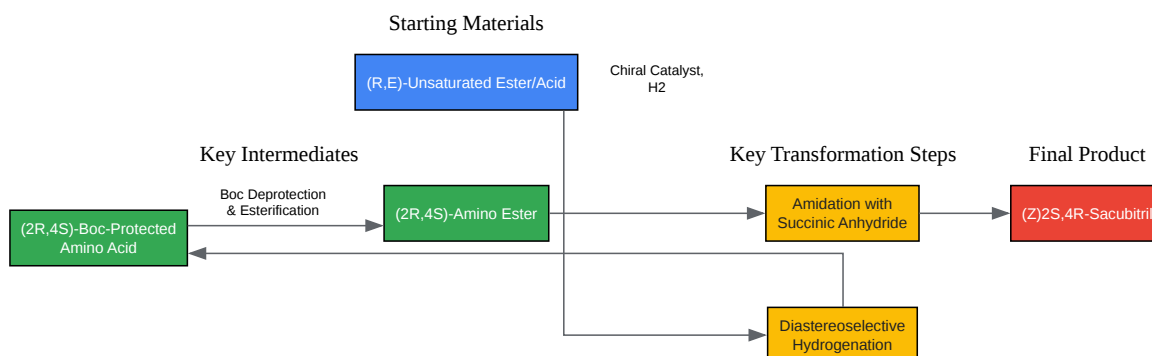
Table 1: Optimized Conditions for Diastereoselective Hydrogenation

Parameter	Optimized Value	Reference
Catalyst	[RuCl(p-cymene)(R)-BINAP]Cl	[2]
Solvent	Methanol	[2]
Hydrogen Pressure	4.0 MPa	[2]
Temperature	40°C	[2]
Substrate/Catalyst Ratio	~17:1 (w/w)	[2]
Diastereomeric Ratio (dr)	>97:3	[2]
Yield	80%	[2]

Table 2: Reaction Conditions for Amidation

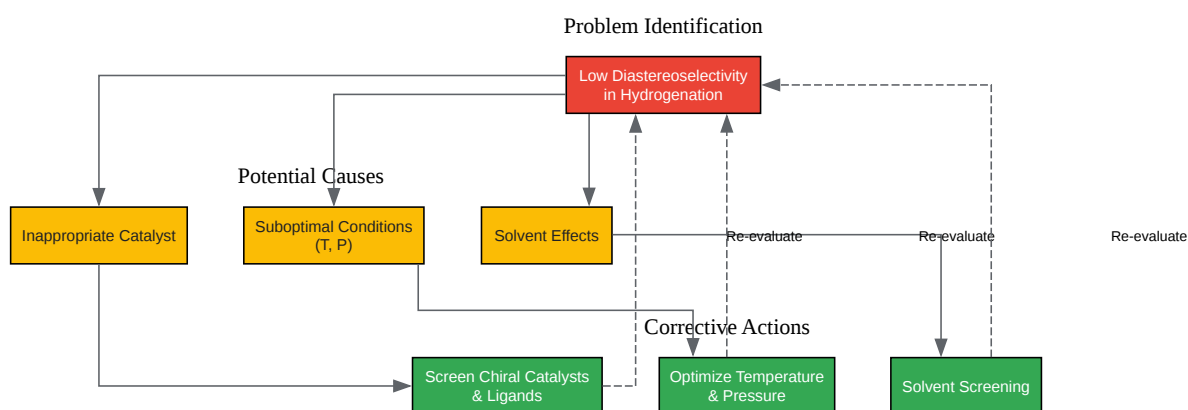
Parameter	Condition	Reference
Solvent	Dichloromethane	[29]
Base	Pyridine	[29]
Temperature	40-45°C	[29]
Reaction Time	6 hours	[29]
Amine:Succinic Anhydride Ratio	1:2 (molar)	[29]

Visualizations



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Caption: A simplified workflow for the synthesis of Sacubitril.



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Caption: A troubleshooting flowchart for low diastereoselectivity.

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